

# Safe Disposal of 3,5-Dinitropyridine-2,6-diamine: A Procedural Guide

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## *Compound of Interest*

Compound Name: **3,5-Dinitropyridine-2,6-diamine**

Cat. No.: **B1332154**

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This guide provides essential safety and logistical information for the proper disposal of **3,5-Dinitropyridine-2,6-diamine**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on available safety data sheets to ensure safe handling and environmental compliance.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **3,5-Dinitropyridine-2,6-diamine** is provided below. This information is critical for safe handling and storage prior to disposal.

| Property            | Data              |
|---------------------|-------------------|
| Chemical Formula    | C5H5N5O4          |
| Molecular Weight    | 199.12 g/mol      |
| CAS Number          | 34981-11-8        |
| Appearance          | No data available |
| Odor                | No data available |
| Melting Point/Range | No data available |
| Boiling Point/Range | No data available |
| Flash Point         | No data available |
| Solubility          | No data available |

## Disposal Protocol

The primary recommended method for the disposal of **3,5-Dinitropyridine-2,6-diamine** is through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing.<sup>[1]</sup> It is crucial not to contaminate water, foodstuffs, animal feed, or seeds with this chemical during storage or disposal, and it must not be discharged into sewer systems.<sup>[1]</sup>

### Step-by-Step Disposal Procedure:

- Waste Collection:
  - Collect waste **3,5-Dinitropyridine-2,6-diamine** in its pure form or in solutions.
  - Use a sealable, airtight, and compatible waste container.
- Labeling:
  - Attach a completed "Dangerous Waste" or "Hazardous Waste" label to the container as soon as the first waste is added.
- Storage:

- Store the waste container in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizers and acids.
- Keep away from heat, sparks, open flames, and other sources of ignition.
- Arranging for Disposal:
  - When the container is full or no longer in use, complete a Chemical Collection Request Form as per your institution's guidelines.
  - Dispose of the contents and container at an approved waste disposal plant.[\[2\]](#)
- Contaminated Packaging:
  - Containers that held the substance should be triple-rinsed (or the equivalent).[\[1\]](#)
  - The rinsed containers can then be offered for recycling or reconditioning.[\[1\]](#)
  - Alternatively, puncture the packaging to render it unusable for other purposes before disposal.[\[1\]](#)

## Emergency Procedures in Case of Accidental Release

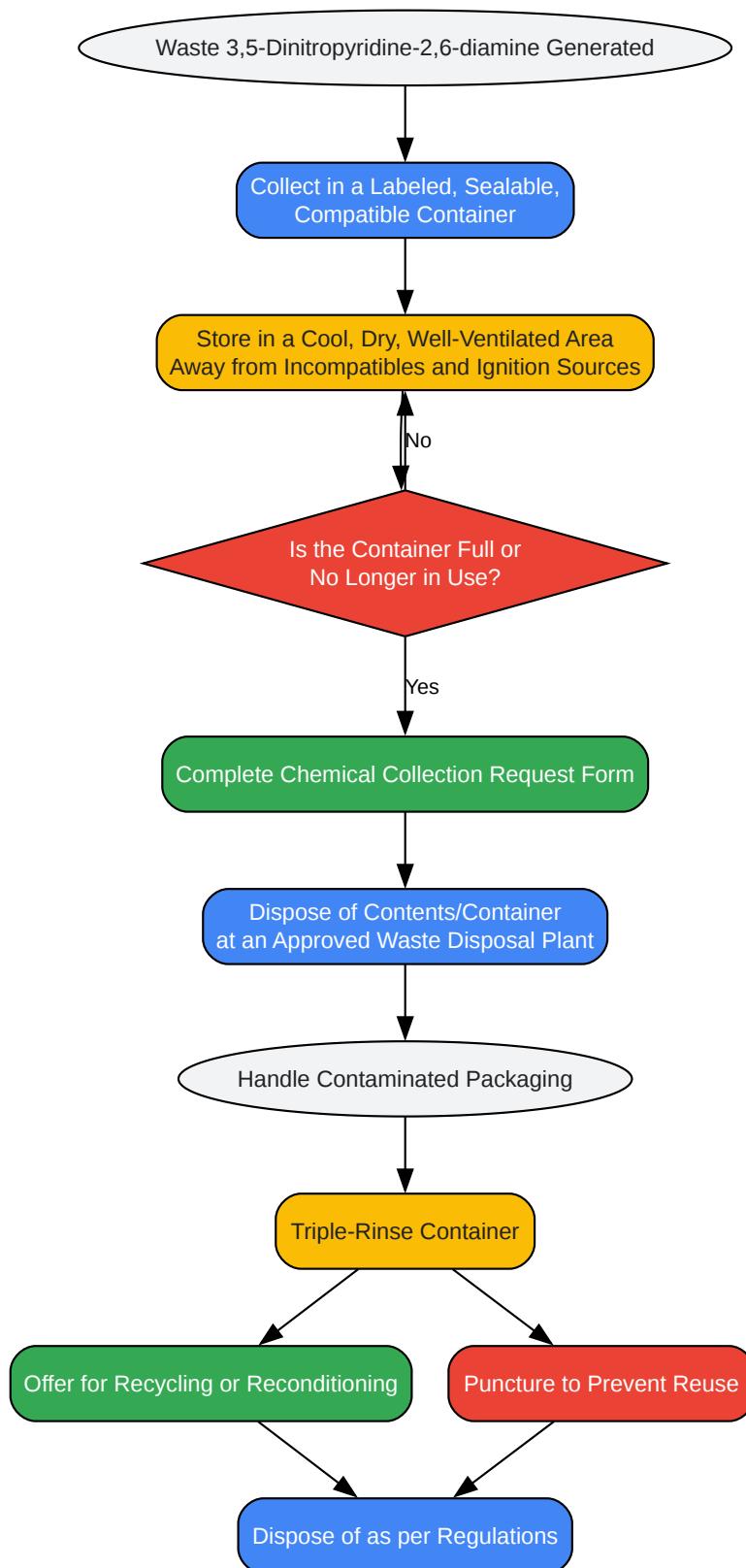
In the event of a spill, the following steps should be taken:

- Ensure adequate ventilation.
- Avoid dust formation.[\[3\]](#)
- Evacuate personnel to a safe area.[\[3\]](#)
- Remove all sources of ignition.[\[3\]](#)

- Wear appropriate personal protective equipment (PPE), including chemical-impermeable gloves.[3]
- For small spills: Absorb with an inert, dry material and place it in a suitable container for hazardous waste disposal.
- For large spills: Immediately evacuate the area and contact your institution's Environmental Health & Safety (EHS) department.
- Prevent the spill from entering drains or waterways.[3]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3,5-Dinitropyridine-2,6-diamine**.

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Caption: Disposal workflow for **3,5-Dinitropyridine-2,6-diamine**.

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## References

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